

A Technical Guide to rac-Guaifenesin-d3 for Research Applications

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Compound of Interest

Compound Name: *rac Guaifenesin-d3*

Cat. No.: B562654

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in utilizing racemic (rac) Guaifenesin-d3. This deuterated analog of Guaifenesin is an essential tool in pharmacokinetic studies, bioequivalence testing, and metabolic research, primarily serving as a highly effective internal standard for mass spectrometry-based quantification of the parent drug.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer rac-Guaifenesin-d3 for research purposes. The quality and specifications of the product can vary between suppliers. Below is a summary of key quantitative data from several prominent suppliers to facilitate comparison.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Chemical Purity	Available Quantities
LGC Standards	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	Not specified	Not specified	5 mg, 50 mg
Cayman Chemical	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.2	≥99% deuterated forms (d ₁ -d ₃)[1]	≥98%	1 mg, 5 mg, 10 mg
MedChem Express	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	≥99.00%[1]	≥99.00%	1 mg, 5 mg
Alfa Chemistry	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	99 atom % D[2]	Not specified	Inquire for details
Benchchem	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	≥99% (d ₁ -d ₃)[1]	Not specified	Inquire for details
CymitQuimica	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	Not specified	Not specified	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Pharmaffiliates	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	Not specified	Not specified	Inquire for details
Axios Research	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.24	Not specified	Not specified	Inquire for details
VIVAN Life Sciences	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.24	Not specified	Not specified	Inquire for details
Santa Cruz Biotechnology	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	Not specified	Not specified	Inquire for details
MyBioSource	1189924-85-3	C ₁₀ H ₁₁ D ₃ O ₄	201.23	~90%	Not specified	5 mg, 5x5 mg

Experimental Protocols

rac-Guaifenesin-d3 is predominantly used as an internal standard in chromatographic and mass spectrometric methods for the quantification of Guaifenesin in biological matrices. Below are detailed methodologies for its application in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

LC-MS/MS Method for Quantification of Guaifenesin in Human Plasma

This protocol is a composite based on established methods for the sensitive and selective quantification of Guaifenesin in human plasma.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

1. Sample Preparation (Solid-Phase Extraction - SPE)

- To 200 μ L of human plasma, add 20 μ L of rac-Guaifenesin-d3 internal standard solution (concentration to be optimized, e.g., 1 μ g/mL in methanol).
- Vortex the mixture for 30 seconds.
- Load the mixture onto a pre-conditioned C18 SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

2. Chromatographic Conditions

- HPLC System: A high-performance liquid chromatography system capable of delivering a stable isocratic or gradient flow.
- Column: A reversed-phase C18 column (e.g., 100 x 4.6 mm, 5 μ m) is commonly used.[\[3\]](#)

- Mobile Phase: An isocratic mobile phase consisting of a mixture of methanol and 0.1% formic acid in water (e.g., 90:10 v/v) is often effective.[4][5]
- Flow Rate: A flow rate of 0.8 mL/min is a typical starting point.[3]
- Injection Volume: 10 μ L.
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 40°C).[5]

3. Mass Spectrometric Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode (ESI+).[3]
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Guaifenesin: m/z 199 $\rightarrow$ 125[7]
 - rac-Guaifenesin-d3: The precursor ion will be m/z 202, and the product ion will need to be determined by direct infusion, but a likely transition would be to a fragment that does not contain the deuterated methoxy group.
- Source Parameters: Optimized for maximum signal intensity (e.g., ion spray voltage, temperature, nebulizer gas, and curtain gas).[3]

Signaling Pathways and Experimental Workflows

Proposed Mechanism of Action of Guaifenesin

Guaifenesin is an expectorant, and its mechanism of action is thought to involve both indirect and direct pathways that lead to the thinning and loosening of mucus in the airways.[8][9][10][11][12][13]

Caption: Proposed dual mechanism of action for Guaifenesin.

Experimental Workflow for Guaifenesin Quantification

The following diagram illustrates a typical workflow for the quantification of Guaifenesin in a biological sample using rac-Guaifenesin-d3 as an internal standard.

Caption: Workflow for quantifying Guaifenesin using a deuterated internal standard.

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